

Chemical Profile and Environmental Occurrence

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Perfluorotetradecanoic acid

CAS No.: 376-06-7

Cat. No.: S773466

Get Quote

Perfluorotetradecanoic acid (PFTeDA), with the CAS Number 376-06-7, is a 14-carbon long-chain perfluorinated alkyl acid (PFAA) [1] [2]. Its molecular formula is $C_{14}HF_{27}O_2$, and it has a molecular weight of 714.11 g/mol [3]. It is primarily used as an analytical standard [4].

This compound has been detected in various environmental samples across the globe, indicating its persistent and bioaccumulative nature. The table below summarizes its documented environmental presence.

Source / Location	Detected Concentration	Matrix
Shellfish, France [1] [2]	0.014 - 0.667 ng/g	Wet weight
Wastewater Sludge, Asia [1] [2]	Up to 46 ng/g	Wet weight
Drinking Water, USA [1] [2]	0.13 ng/L (Minimum Reporting Level)	Treated and source water
Microplastics, Pearl River Delta, China [1] [2]	Average 0.67 ng/g (Max 11.3 ng/g)	Dry weight
Children's Serum, Taiwan [1] [2]	27.4 - 30.7 ng/mL	Serum lipid

Experimental Context from Toxicity Studies

While not a direct analytical protocol, a recent toxicity study on zebrafish provides insight into how PFTeDA is handled in a laboratory setting, which can inform your own method development [1] [2].

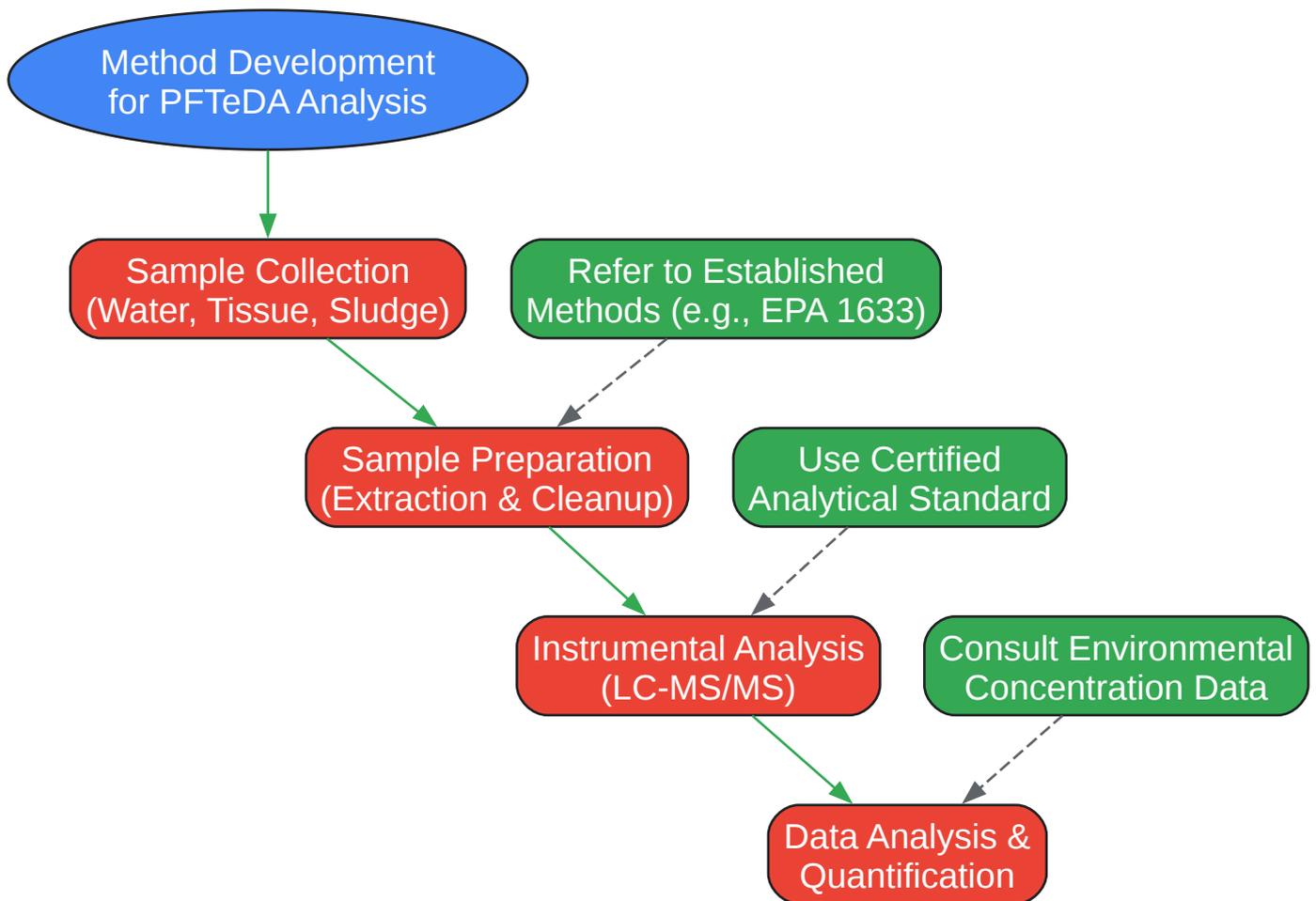
- **Chemical Source and Purity:** The study used PFTeDA (PESTANAL, analytical standard) purchased from Millipore-Sigma with a documented purity of $\geq 96\%$ [1] [2]. Other suppliers, like Santa Cruz Biotechnology, also offer the compound with a purity of $\geq 96\%$ [3].
- **Stock Solution Preparation:** A stock solution was prepared using an Embryo-Rearing Medium (ERM). The ERM used had a pH of 7.2 ± 0.1 and contained NaCl, KCl, Na_2HPO_4 , CaCl_2 , KH_2PO_4 , MgSO_4 , and NaHCO_3 [1] [2].
- **Exposure Concentrations:** The stock solution was stored at -20°C in brown glass vials. Working exposure solutions (e.g., 0.01, 0.1, 1, and 10 μM) were made fresh daily by diluting the stock in ERM [1] [2].

Suggested Analytical Approaches and Pathways

The search results indicate that PFTeDA can be quantified in complex matrices, though detailed LC-MS/MS parameters are not specified.

- **Recommended Techniques:** PFTeDA can be analyzed in **water samples** and biological tissues like *Anguilla anguilla* (eel) using **high-performance liquid chromatography (HPLC)** [4]. Given that LC-MS/MS is the gold standard for PFAS analysis, it is the implied detection method.
- **Regulatory Methods:** The analytical standard is certified as suitable for use in several established environmental testing protocols, which can serve as a starting point for your method development [4]. These include:
 - **EPA 1633:** Analysis of PFAS in various environmental matrices.
 - **EPA 537.1 & EPA 8327:** Determination of PFAS in drinking water.
 - **ASTM D7979 & ASTM D7968:** Standard test methods for PFAS in soil and water.
 - **ISO 21675:** Determination of PFAS in water using LC-MS/MS.

The following diagram outlines the core workflow for developing an analytical method for PFTeDA, based on the information gathered.



[Click to download full resolution via product page](#)

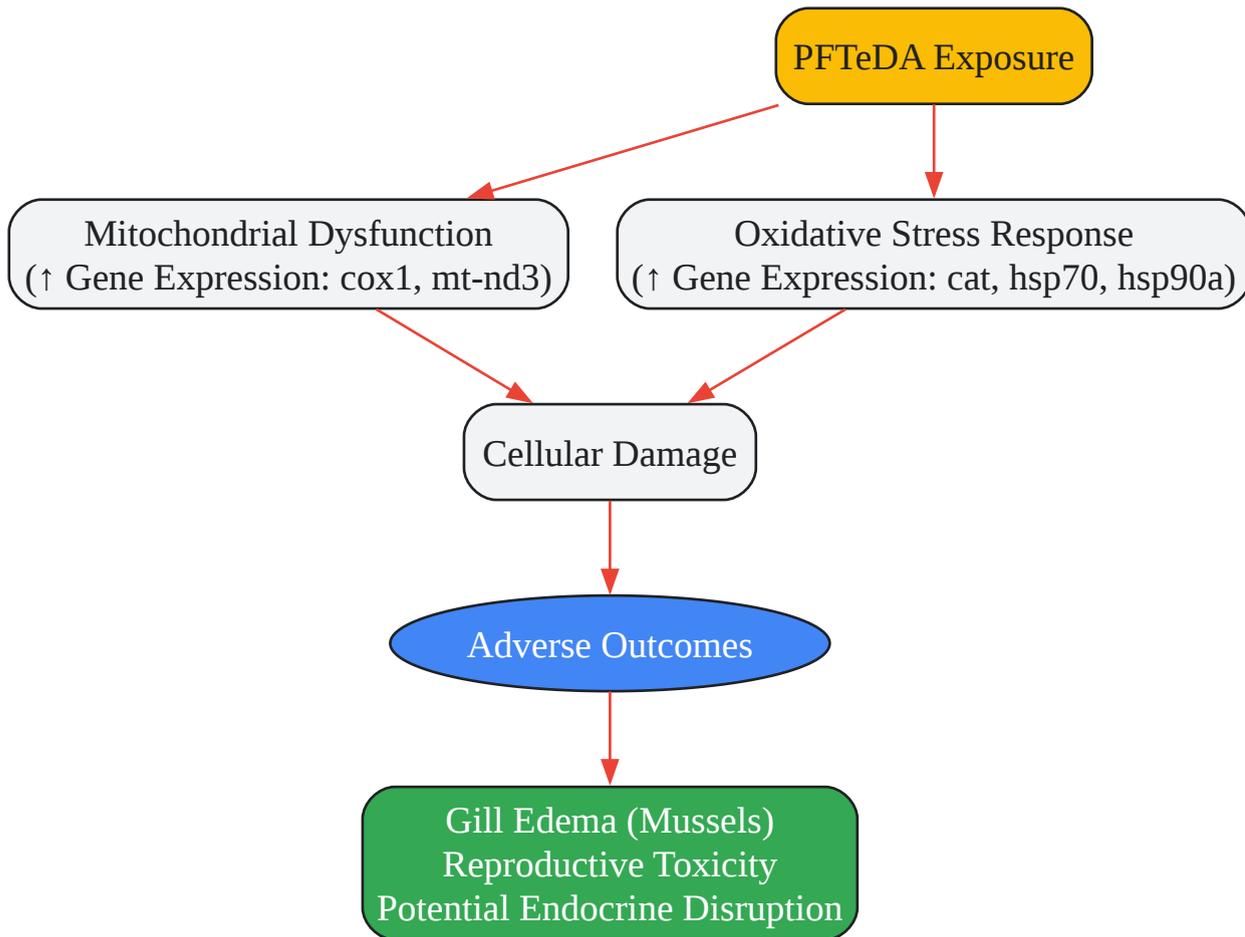
Toxicity and Biological Pathways

Understanding the compound's biological effects is crucial for contextualizing analysis results, particularly in tissue samples. Research on zebrafish embryos/larvae and mussels has revealed key toxicity mechanisms.

- **Mitochondrial Damage and Oxidative Stress:** In zebrafish, exposure to 10 μM PFTeDA increased the expression of mitochondrial-related genes (*cox1*, *mt-nd3*) and oxidative stress-related genes (*cat*, *hsp70*, *hsp90a*), indicating a targeted toxic effect on cellular energy centers and defense mechanisms [1] [2].
- **Reproductive and Respiratory Toxicity:** A study on *Mytilus trossulus* (a mussel) showed that environmentally relevant levels of PFTeDA can cause **regressive changes and gill edema**, affecting both reproductive and respiratory functions [5].
- **Endocrine Disruption Potential:** While specific data for PFTeDA is limited, a closely related compound, perfluorotridecanoic acid (PFTeDA), caused a decrease in testosterone production in male

zebrafish, suggesting that long-chain PFAAs may pose endocrine risks [1] [2].

The diagram below summarizes the observed biological pathway of PFTeDA toxicity in aquatic organisms.



[Click to download full resolution via product page](#)

A Guide for Protocol Development

To establish a robust LC-MS/MS protocol for PFTeDA, I recommend the following steps to bridge the identified information gaps:

- **Consult Referenced Standard Methods:** Obtain the full documents for the EPA, ASTM, and ISO methods mentioned in the supplier's documentation [4]. These will provide validated frameworks for sample preparation, chromatography, and mass spectrometry parameters that you can adapt for PFTeDA.

- **Prioritize Tissue-Specific Extraction:** Given the compound's propensity to bioaccumulate in shellfish and fish [1] [2], focus on developing or adapting an efficient solid-phase extraction (SPE) method for complex tissue matrices.
- **Leverage Chemical Properties:** Use the provided molecular formula ($C_{14}HF_{27}O_2$) and weight (714.11 g/mol) to predict optimal MS/MS fragmentation patterns and select appropriate precursor and product ions for Multiple Reaction Monitoring (MRM).
- **Validate with Real Environmental Samples:** Use the reported environmental concentrations (e.g., from French shellfish or US drinking water) as a benchmark to test and validate the sensitivity and accuracy of your developed method [1] [2].

I hope this structured compilation of available data provides a solid starting point for your work. Should you require further clarification or need to explore specific aspects in more depth, please feel free to ask.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Perfluorotetradecanoic Acid (PFTeDA) Induces ... [pmc.ncbi.nlm.nih.gov]
2. Perfluorotetradecanoic Acid (PFTeDA) Induces ... [mdpi.com]
3. | CAS 376-06-7 | SCBT - Santa Cruz... Perfluorotetradecanoic acid [scbt.com]
4. standard 376-06-7 Perfluorotetradecanoic acid analytical [sigmaaldrich.com]
5. Exposure to environmentally relevant levels of ... [sciencedirect.com]

To cite this document: Smolecule. [Chemical Profile and Environmental Occurrence]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b773466#lc-ms-ms-analysis-perfluorotetradecanoic-acid>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no

warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com